

# Fundamental Characteristics of Palitantin

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Palitantin

CAS No.: 140224-89-1

Cat. No.: S8193762

Get Quote

The table below summarizes the core chemical and physical properties of **palitantin** as established by research and commercial chemical databases [1].

Property	Detail
CAS Number	15265-28-8 [1]
Molecular Formula	C <sub>14</sub> H <sub>22</sub> O <sub>4</sub> [1]
Molecular Weight	254.32 g/mol [1]
Melting Point	169 °C (ethyl acetate) [1]
Specific Rotation	[α] = +4.4° (c = 0.8 in CHCl <sub>3</sub> ) [1]
Physical Form	White solid [1]
Solubility	Soluble in DMSO [1]
Storage	Store at -20°C [1]

## Biological Activities and Assay Data

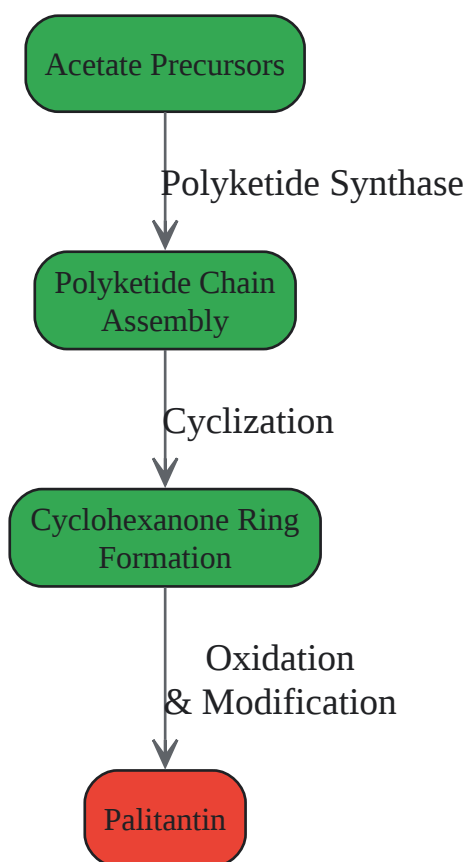
**Palitantin** exhibits a range of biological activities. The table below quantifies its effects in various bioassays [1] [2] [3].

Bioactivity	Assay Detail / Target	Result / IC <sub>50</sub> Value
Antiprotozoal	Against <i>Leishmania brasiliensis</i>	Active [2] [4]
Enzyme Inhibition	HIV-1 Integrase (3'-processing)	350 μM [1]
Enzyme Inhibition	HIV-1 Integrase (Strand transfer)	268 μM [1]
Enzyme Inhibition	Acetylcholinesterase (AChE)	79 nM [3]
Enzyme Inhibition	Protein Tyrosine Phosphatase 1B (PTP1B)	7.9 μM [3]
Antifungal	Against <i>Cladosporium cucumerinum</i>	Weak activity [3]

## Biosynthesis and Experimental Production

**Palitantin** is a polyketide metabolite originally isolated from various *Penicillium* species. Its biosynthetic pathway and production methods have been extensively studied.

- **Biosynthesis:** Studies using <sup>13</sup>C-, <sup>2</sup>H-, and <sup>18</sup>O<sub>2</sub>-labelled acetates have confirmed that **palitantin** is biosynthesized in *Penicillium brefeldianum* via a polyketide pathway without aromatic intermediates [5]. The diagram below illustrates this pathway.



[Click to download full resolution via product page](#)

Biosynthetic pathway of **palitantin** from acetate precursors.

- **Strain Sourcing & Cultivation:** Recent research utilizes specific fungal strains for production. The strain *Penicillium* sp. AMF1a has been reported to produce the (+)-enantiomer of **palitantin** [3]. Cultivation is typically performed in submerged culture [4].
- **Yield Optimization:** A 2025 study applied **Design of Experiments (DoE)** methodology to optimize the production of **palitantin** in *Penicillium* sp. AMF1a, achieving a yield of **160 mg/L**. This represents a significant improvement, providing a robust method for obtaining larger quantities of the metabolite for further research and derivative synthesis [6] [3].
- **Extraction & Isolation:** The general workflow involves extracting the fungal culture with ethyl acetate (EtOAc), followed by defatting of the crude extract. Subsequent purification employs a combination of chromatographic techniques, including column chromatography on cyanopropyl-bonded silica gel and gel filtration chromatography on Sephadex LH-20, culminating in recrystallization to obtain pure **palitantin** [3].

## Protocol for Derivatization and Bioactivity Assessment

To enhance and explore new bioactivities, a semi-synthesis approach can be used to create **palitantin** derivatives.

- **Derivative Synthesis:** The carbonyl group of **palitantin** serves as a key site for chemical modification.
  - **Reduction:** Sodium borohydride (NaBH<sub>4</sub>) reduction of **palitantin** produces isomeric palitantols [3].
  - **Hydrazone Formation:** Condensation with hydrazines, such as 4-(trifluoromethyl)benzohydrazide, can produce (Z)- and (E)-isomeric hydrazone derivatives [6] [3].
- **Bioactivity Assessment:** Derivatives can be screened in various bioassays. Notably, while **palitantin** itself showed weak or no antibacterial/antiplasmodial activity in one study, its (Z)-palifluorin hydrazone derivative exhibited **moderate antiplasmodial activity**, and the (E)-isomer showed **weak antibacterial activity** against *E. faecalis* and *S. aureus*. This highlights the potential of derivatization to generate more active compounds [6].

## Research Applications and Notes

- **Dereplication:** **Palitantin** is commonly used as a standard in the **dereplication of natural products** via LC-DAD-TOFMS to avoid re-isolation of known compounds [1].
- **Stereochemistry Note:** The absolute configuration of natural **palitantin** can vary; recent studies differentiate between the **(+)- and (-)-enantiomers**. The optimized production from *Penicillium* sp. AMF1a yields **(+)-palitantin** [3].
- **SAR Insight:** The bioactivity of **palitantin** derivatives suggests that modifying the core structure, particularly at the carbonyl group, can significantly alter and potentially improve its biological activity profile [6].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. palitantin | 15265-28-8 [chemicalbook.com]
2. The effect of palitantin, a metabolite of Penicillium ... [pubmed.ncbi.nlm.nih.gov]
3. Improved production of palitantin by design of experiments ... [sciencedirect.com]
4. The effect of palitantin, a metabolite of Penicillium ... [link.springer.com]
5. Biosynthesis of palitantin, a polyketide metabolite ... [pubs.rsc.org]
6. Improved production of palitantin by design of experiments ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Fundamental Characteristics of Palitantin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b8193762#palitantin-fungal-metabolite>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)